L-771688 (Hydrochloride) Proper Disposal Procedures[1][2]

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Compound of Interest	
Compound Name:	*L-771688 (hydrochloride)*
CAS No.:	*200051-19-0*
Cat. No.:	*B608432*

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Executive Summary & Compound Profile

L-771688 (hydrochloride) is a high-potency, selective

-adrenoceptor antagonist (

nM).[1][2][3] Unlike general chemical waste, this compound possesses specific pharmacological activity that targets smooth muscle contraction in the prostate and vas deferens.[2]

Critical Safety Directive: Due to its nanomolar affinity and biological potency, L-771688 must be handled as a High-Potency Active Pharmaceutical Ingredient (HPAPI) during disposal.[2] It is strictly prohibited to dispose of this compound via municipal sinks, evaporation, or non-regulated trash.[2]

Compound Identification Table

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Parameter	Technical Specification
Chemical Name	L-771688 Hydrochloride
Pharmacological Class	Selective -Adrenoceptor Antagonist
CAS Number	200050-59-5 (Free base); 200051-19-0 (HCl salt)
Molecular Formula	
Solubility	DMSO (>10 mg/mL), Ethanol (variable), Water (Limited)
Primary Hazard	Pharmacological toxicity (Hypotension risk); Aquatic toxicity potential
RCRA Status	Non-listed (Treat as Hazardous Pharmaceutical Waste)

Pre-Disposal Risk Assessment

Before initiating disposal, you must categorize the waste stream.[2] L-771688 is often used in sub-milligram quantities for in vitro binding assays or ex vivo tissue bath experiments.[2] The disposal pathway depends heavily on the matrix (solid powder vs. liquid media).[2]

Mechanism of Action Context for Safety

L-771688 selectively blocks

receptors.[1][2][3] Accidental exposure (inhalation of powder or skin absorption of DMSO solutions) can theoretically precipitate orthostatic hypotension or dizziness by inhibiting vascular smooth muscle tone.[2]

- PPE Requirement: Double nitrile gloves, lab coat, and safety glasses.[2] Use a P95/P100 particulate respirator if handling open powder outside a fume hood.[2]

Disposal Workflows

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A. Solid Waste (Pure Substance & Contaminated Debris)

Scope: Expired powder, weigh boats, contaminated gloves, and pipette tips.[2]

- Segregation: Do not mix with general lab trash or glass waste.[2]
- Primary Containment: Place solid waste into a clear, sealable polyethylene bag (4 mil thickness).
- Secondary Containment: Place the sealed bag into a dedicated "Solid Hazardous Waste" drum (typically yellow or black, depending on facility color codes).[2]
- Labeling: Label clearly as:

> *Contains: L-771688 HCl (Alpha-blocker).[2] Toxic Bioactive Solid.[2]*

- Destruction Method: High-temperature incineration (

  C) via a licensed waste contractor.[2]

B. Liquid Waste (Stock Solutions & Reaction Media)

Scope: DMSO stocks, cell culture media, or organ bath buffers containing L-771688.[2]

Protocol:

- Solvent Compatibility Check:
  - Aqueous Buffers: Collect in "Aqueous Hazardous Waste" carboys.
  - DMSO/Ethanol Stocks: Collect in "Organic Solvent Waste" carboys (Halogenated vs. Non-Halogenated is less critical here unless the solvent volume is massive, but L-771688 itself

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contains Chlorine and Fluorine.[2] Best Practice: Segregate into Halogenated Solvent Waste to prevent compliance flags).

- Quenching (Optional but Recommended for High Concentrations):
  - For highly concentrated stocks (>10 mM), dilute 1:10 with a combustible solvent (e.g., Ethanol) to facilitate incineration efficiency.[2]
- Labeling:
  - List all solvents (e.g., "DMSO 99%, L-771688 <1%").[2]
  - Mark hazard boxes: Toxic, Irritant.[2]

C. Waste Stream Decision Logic

The following diagram illustrates the decision process for segregating L-771688 waste.

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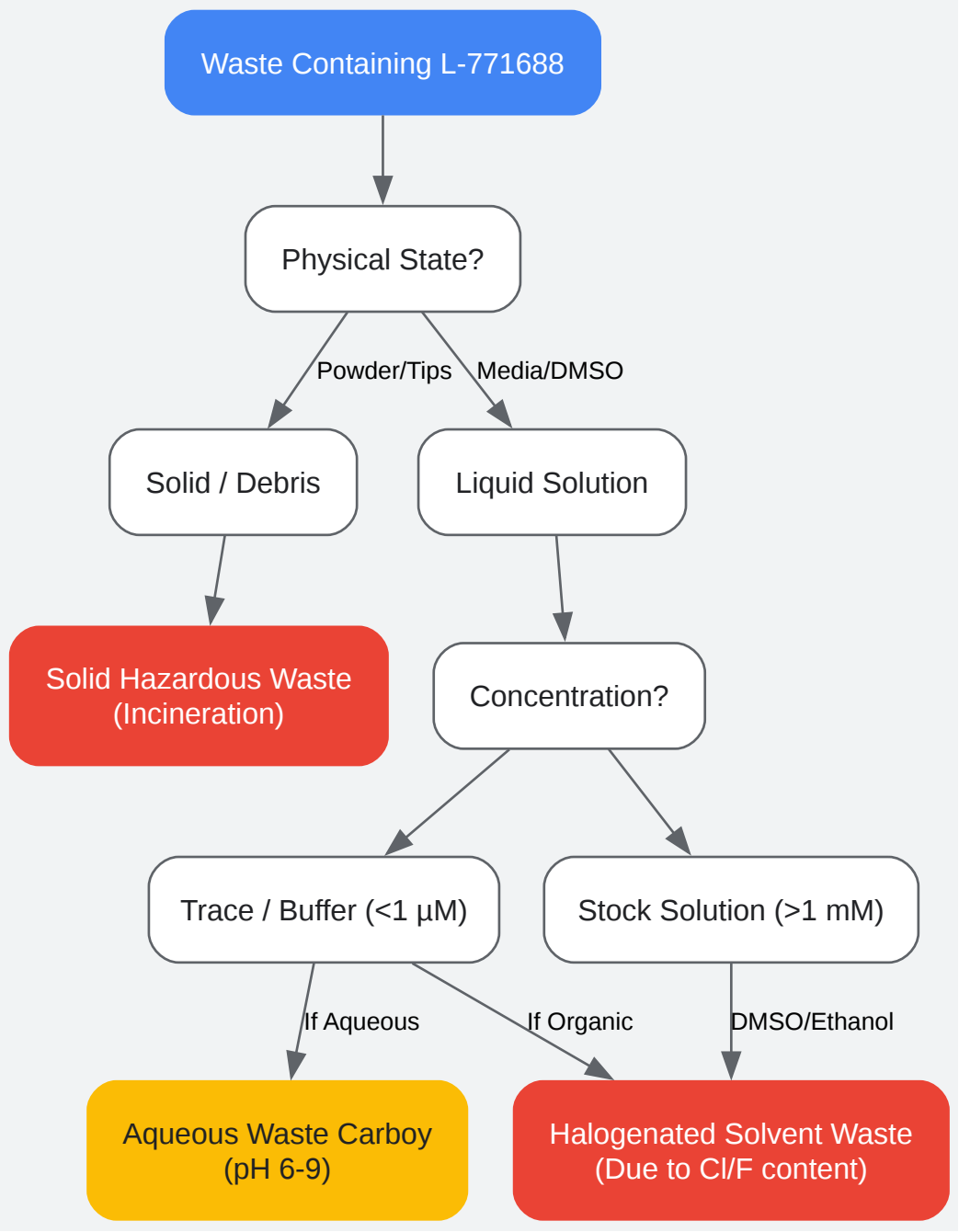

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Figure 1: Decision matrix for segregating L-771688 waste streams based on physical state and solvent composition.[2]

Emergency Spill Response

In the event of a spill, immediate containment is necessary to prevent aerosolization (solids) or surface absorption (liquids).[2]

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Spill Cleanup Protocol:

- Evacuate & PPE: Clear the immediate area. Don double gloves, safety goggles, and a lab coat.[2]
- Solid Spill:
  - Do NOT dry sweep (creates dust).[2][4]
  - Cover powder with a damp paper towel (moistened with water or ethanol) to weigh it down.[2]
  - Scoop up the damp material and place it in a hazardous waste bag.[2]
- Liquid Spill:
  - Absorb with vermiculite or chemical spill pads.[2]
  - Clean the surface with 10% bleach solution followed by 70% ethanol to degrade trace organic residues.[2]
- Disposal: All cleanup materials must go into the Solid Hazardous Waste bin.

Regulatory Compliance & Verification

While L-771688 is not explicitly listed on the EPA's P-list (acutely hazardous) or U-list (toxic), it falls under the "General Duty Clause" of OSHA and RCRA regulations regarding bioactive pharmaceuticals.[2]

- RCRA Classification: Non-listed hazardous waste.[2]
- Generator Status: Most research labs are "Small Quantity Generators" (SQG).[2]
- Verification: Always consult your institution's Environmental Health & Safety (EHS) officer before disposal.[2] Provide them with the SDS and emphasize the Alpha1A antagonistic nature of the compound.

Documentation Requirements

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Maintain a log of disposed amounts.[2] For high-potency compounds, "Cradle-to-Grave" tracking is best practice.[2]

- Mass Disposed: [mg]
- Matrix: [Solid/Liquid]
- Method: [Incineration via Vendor]

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